

A Technical Guide to the BX048 Neodymium Magnet

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Compound of Interest

Compound Name: BX048

Cat. No.: B3268316

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the specifications and characterization of the **BX048** magnet, a high-strength neodymium-iron-boron (NdFeB) permanent magnet. The information is intended for researchers, scientists, and drug development professionals who may utilize such magnets in their experimental setups, for example, in magnetic separation, cell sorting, or magnetic resonance imaging (MRI) applications.

Core Specifications

The **BX048** is a grade N42 neodymium block magnet. Its quantitative properties have been summarized from various sources to provide a clear and concise reference.

Physical and Mechanical Properties

Property	Value	Unit
Dimensions (L x W x T)	1 x 1/4 x 1/2	inches
25.4 x 6.35 x 12.7	mm	
Tolerances	±0.004	inches
±0.1	mm	
Weight	0.542	oz
15.37	g	
Material	Neodymium, Iron, Boron (NdFeB)	-
Plating/Coating	Nickel-Copper-Nickel (Ni-Cu-Ni)	-

Magnetic Properties

Property	Value	Unit
Grade	N42	-
Magnetization Direction	Through Thickness	-
Pull Force	~18.71	lbs
~8.49	kg	
Surface Field	~4876 - 5876	Gauss
Maximum Operating Temperature	176 / 80	°F / °C
Residual Induction (Br)	13,200	Gauss
1.32	Tesla	
Maximum Energy Product (BHmax)	42	MGOe

Experimental Protocols for Magnetic Characterization

The following sections outline the methodologies for determining the key magnetic properties of permanent magnets like the **BX048**. These protocols are based on industry standards and best practices. For rigorous and certified testing, it is recommended to consult the full text of the referenced standards.

Pull Force Measurement

Objective: To determine the force required to detach the magnet from a standardized flat, mild steel plate.

Methodology:

- **Apparatus:** A force gauge (digital or spring-based) with a suitable fixture to hold the magnet and a thick, flat, clean, and un-coated mild steel test plate. The thickness of the plate should be sufficient to prevent magnetic saturation.
- **Procedure:**
 - The magnet is placed on the center of the steel plate.
 - The force gauge is attached to the magnet, ensuring the pulling force will be applied perpendicularly to the plate's surface.
 - A gradually increasing force is applied until the magnet detaches from the plate.
 - The peak force reading on the gauge at the moment of detachment is recorded as the pull force.
 - The measurement is repeated multiple times to ensure accuracy and consistency, and the average value is reported.

This test is a practical measure of the magnet's holding strength in direct contact with a ferromagnetic material.

Magnetic Field Strength Measurement

Objective: To measure the magnetic flux density (surface field) at a specific point on the magnet's surface.

Methodology:

- Apparatus: A Gaussmeter or Teslameter equipped with a Hall effect probe.
- Procedure:
 - The Gaussmeter is zeroed in a magnetic field-free environment.
 - The Hall probe is brought into contact with the surface of the magnet at the desired measurement point (typically the center of a pole face).
 - The probe is held perpendicular to the magnet's surface.
 - The reading on the Gaussmeter, representing the magnetic flux density in Gauss or Tesla, is recorded.
 - Measurements can be taken at multiple points to map the magnetic field distribution across the surface.

B-H Curve (Hysteresis Loop) Analysis

Objective: To characterize the intrinsic magnetic properties of the magnet material, including remanence (B_r), coercivity (H_c), and maximum energy product (BH_{max}).

Methodology:

- Apparatus: A hysteresigraph (also known as a B-H loop tracer or permeameter). This instrument consists of an electromagnet to generate a controlled magnetic field, a sensing coil to measure the magnetic flux in the sample, and a system to measure the applied magnetic field.
- Procedure:

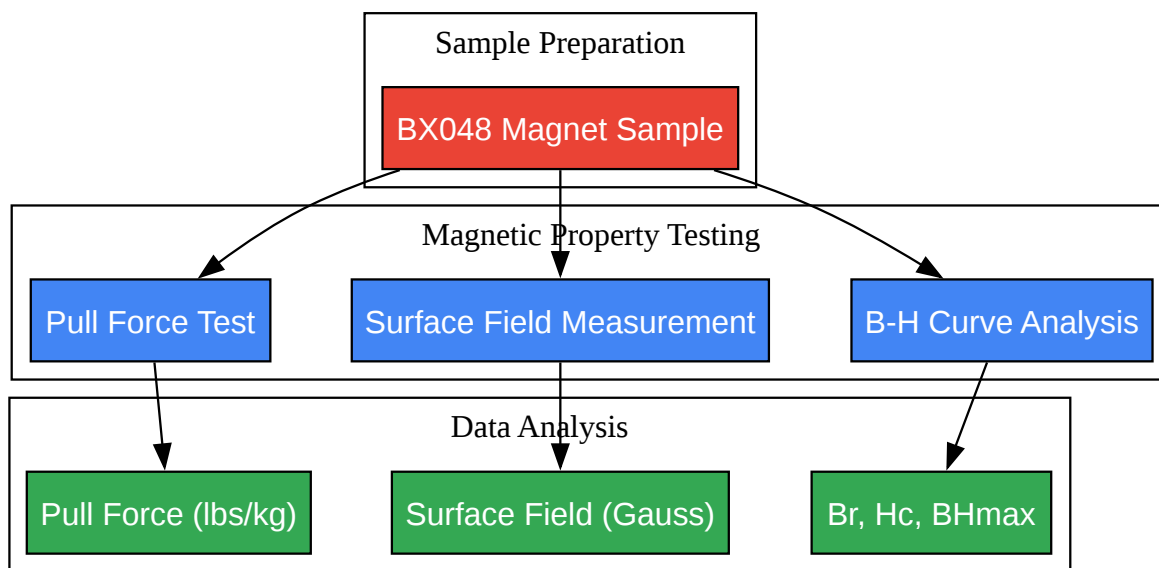
- A sample of the magnet material is placed within the electromagnet of the hysteresigraph.
- The sample is first magnetized to saturation by applying a strong magnetic field.
- The applied magnetic field is then cycled from a maximum positive value to a maximum negative value and back, while the corresponding magnetic flux density (B) within the material is measured.
- The data of B versus the applied magnetic field (H) is plotted to generate the B-H curve or hysteresis loop.
- Key parameters are extracted from this curve:
 - Remanence (B_r): The magnetic induction remaining in the material after the applied magnetic field is removed ($H=0$).
 - Coercivity (H_c): The intensity of the reverse magnetic field required to demagnetize the material completely ($B=0$).
 - Maximum Energy Product (BH_{max}): The point on the demagnetization curve (the second quadrant of the B-H loop) where the product of B and H is at its maximum.

This analysis provides fundamental data on the magnet's performance and its resistance to demagnetization. The standard test method for these measurements on high-coercivity permanent magnets is detailed in ASTM A977/A977M.^{[1][2][3][4]} An equivalent international standard is IEC 60404-5.^{[5][6][7][8][9]}

Visualizations

The following diagrams illustrate key concepts related to the **BX048** magnet's properties and testing.

Caption: Logical relationship of **BX048** magnet's core properties.



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Caption: Experimental workflow for characterizing the **BX048** magnet.

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- To cite this document: BenchChem. [A Technical Guide to the BX048 Neodymium Magnet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3268316#bx048-magnet-specifications>]

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